

No Direct Applications of 1-Bromo-1-fluoroethane in Agrochemical Research Identified

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Compound of Interest

Compound Name: 1-Bromo-1-fluoroethane

Cat. No.: B3349677

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Despite a comprehensive search for the use of **1-Bromo-1-fluoroethane** in agrochemical research, no specific applications, synthetic protocols, or publicly available data on its use as a building block for commercial agrochemicals were identified. The scientific and patent literature reviewed does not contain direct evidence of this specific compound being utilized in the development or synthesis of new pesticides, herbicides, or fungicides.

While the introduction of fluorine-containing functional groups is a critically important strategy in modern agrochemical design, the available research does not point to **1-Bromo-1-fluoroethane** as a key intermediate.^{[1][2][3][4][5][6]} The agrochemical industry frequently employs organofluorine compounds to enhance the biological activity, stability, and lipophilicity of active ingredients.^{[1][3][6]} However, the focus appears to be on other fluorinated synthons.

For instance, compounds such as Ethyl Bromofluoroacetate are recognized as versatile building blocks for introducing fluorine into agrochemicals and pharmaceuticals.^{[7][8]} The broader class of bromo-fluoro-alkanes and -alkenes does find application in organic synthesis, but specific examples tying **1-Bromo-1-fluoroethane** to a named agrochemical product are absent in the reviewed literature.

A patent exists for the synthesis of 1-bromo-2-fluoroethane, an isomer of the compound in question, highlighting interest in bromo-fluoro-ethanes for chemical synthesis.^[9] However, the patent does not specify its end use in a particular agrochemical. The general role of halogenated hydrocarbons, such as bromoethane and 1-bromo-2-chloroethane, as alkylating

agents and intermediates in the synthesis of pharmaceuticals and agrochemicals is well-documented.[10][11]

Conclusion

Based on the available information, there are no specific, documented applications of **1-Bromo-1-fluoroethane** in agrochemical research to report. Consequently, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams as requested is not feasible. Researchers in the field appear to utilize other fluorinated building blocks for the synthesis of novel agrochemicals. Further investigation into proprietary or non-public research might reveal specific uses, but such information is not accessible through public databases and scientific publications.

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